

# Application Notes and Protocols for DS18561882

## Treatment in 3D Cell Culture Models

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### Compound of Interest

Compound Name: DS18561882

Cat. No.: B607206

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These application notes provide a comprehensive guide for evaluating the efficacy of **DS18561882**, a potent and selective inhibitor of methylenetetrahydrofolate dehydrogenase 2 (MTHFD2), in three-dimensional (3D) cell culture models. The provided protocols are designed to be adaptable to various cancer types known to overexpress MTHFD2.

## Introduction

**DS18561882** is an orally available small molecule inhibitor of MTHFD2, a key enzyme in one-carbon metabolism that is highly expressed in various cancer types but has low to undetectable expression in most healthy adult tissues.[1] By inhibiting MTHFD2, **DS18561882** disrupts the synthesis of purines, which are essential for DNA replication and cell proliferation, ultimately leading to growth arrest in cancer cells.[2] Preclinical studies in mouse xenograft models of breast cancer have demonstrated its ability to inhibit tumor growth.[3][4]

Three-dimensional cell culture models, such as spheroids and organoids, offer a more physiologically relevant environment compared to traditional 2D cell culture by mimicking the complex cell-cell and cell-matrix interactions found in tumors.[5][6][7][8] These models are invaluable for assessing the efficacy and mechanism of action of anti-cancer compounds like **DS18561882** in a setting that more closely resembles the in vivo tumor microenvironment.[6]

## Data Summary

While specific quantitative data for **DS18561882** in 3D cell culture models is not yet widely published, this section provides a template for organizing and presenting such data once generated.

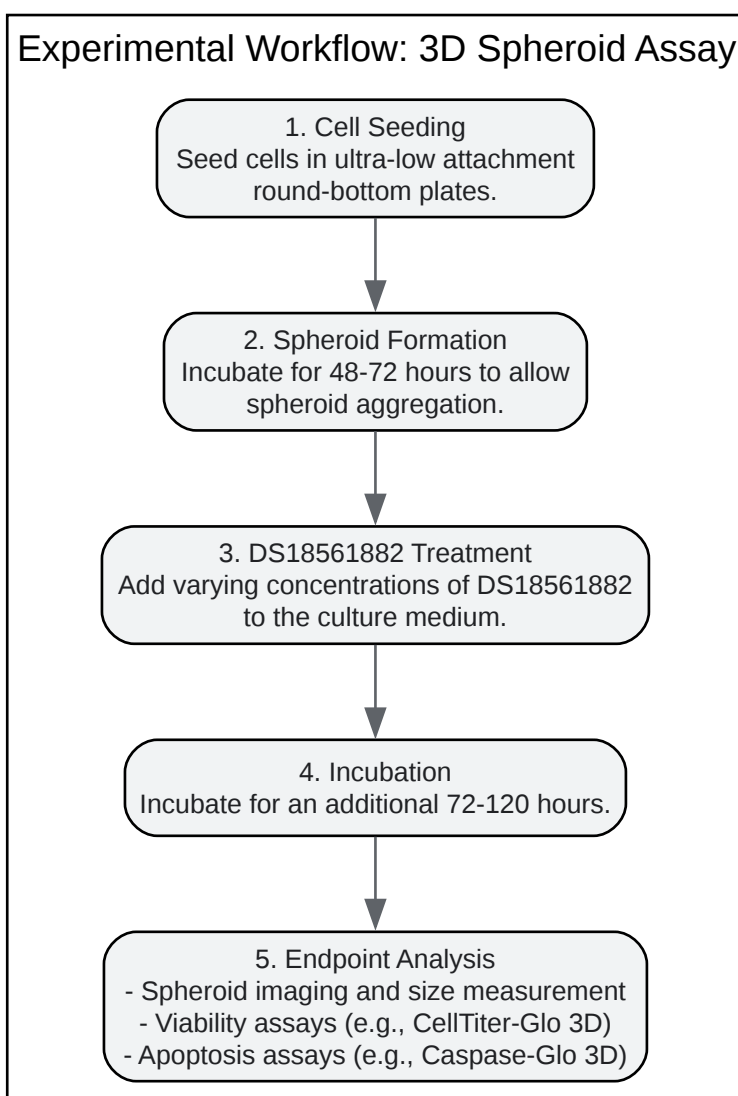
Table 1: In Vitro Efficacy of **DS18561882** in 3D Spheroid Models

Cell Line	Cancer Type	Spheroid Diameter Reduction (%) (Mean ± SD)	IC50 (µM) in 3D Viability Assay (Mean ± SD)	Apoptosis Induction (Fold Change vs. Control) (Mean ± SD)
MCF-7	Breast Cancer	Data to be generated	Data to be generated	Data to be generated
MDA-MB-231	Breast Cancer	Data to be generated	Data to be generated	Data to be generated
HCT116	Colorectal Cancer	Data to be generated	Data to be generated	Data to be generated
Patient-Derived Organoid 1	Pancreatic Cancer	Data to be generated	Data to be generated	Data to be generated

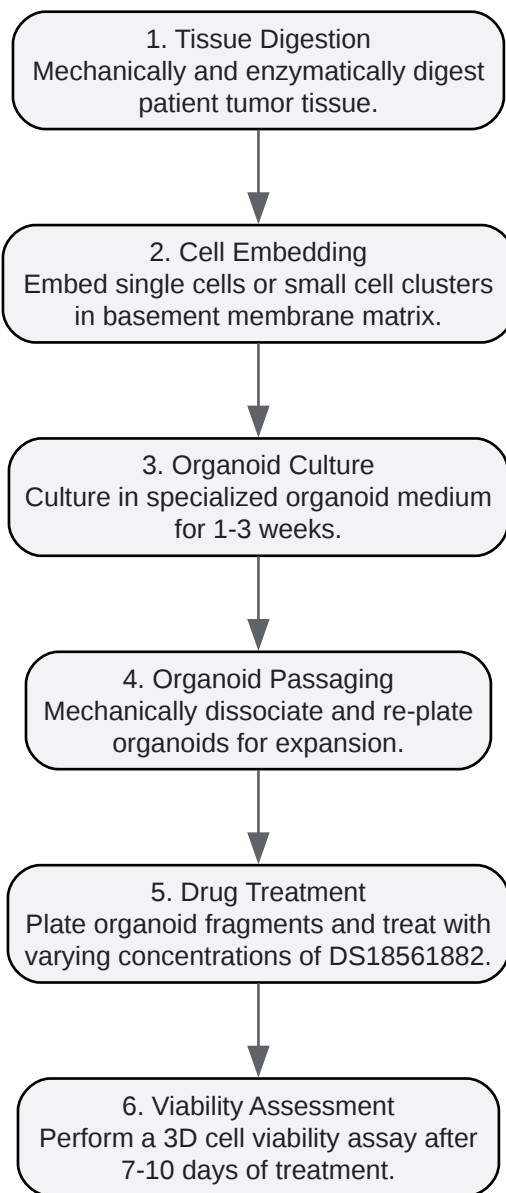
## Signaling Pathway

The primary mechanism of action of **DS18561882** is the inhibition of the MTHFD2 enzyme, which plays a crucial role in the mitochondrial one-carbon metabolism pathway. This inhibition leads to a depletion of purine precursors, which are vital for DNA and RNA synthesis, thereby arresting cell proliferation.

## Experimental Workflow: 3D Spheroid Assay



### Experimental Workflow: Patient-Derived Organoid Assay



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